

Essential Safety and Operational Guide for 1-(2-Bromoethyl)-2-nitrobenzene

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Compound of Interest

Compound Name: 1-(2-Bromoethyl)-2-nitrobenzene

Cat. No.: B107829

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For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, storage, and disposal of **1-(2-Bromoethyl)-2-nitrobenzene**, ensuring laboratory safety and operational integrity.

This document provides critical safety and logistical information for the handling of **1-(2-Bromoethyl)-2-nitrobenzene** (CAS No. 16793-89-8). Adherence to these guidelines is essential for minimizing risks and ensuring a safe laboratory environment.

Summary of Safety and Physical Data

While specific quantitative toxicological data for **1-(2-Bromoethyl)-2-nitrobenzene** is not readily available in public databases, the following table summarizes its known characteristics and highlights data gaps.^[1] Recommendations are based on available Safety Data Sheets (SDS) and information on structurally similar compounds.

Property	Value	Reference
Chemical Name	1-(2-Bromoethyl)-2-nitrobenzene	ECHEMI SDS
Synonyms	2-Nitrophenethyl bromide	[1]
CAS Number	16793-89-8	[1]
Molecular Formula	C8H8BrNO2	BLDpharm
Molecular Weight	230.06 g/mol	BLDpharm
Physical State	Data not available	
GHS Hazard Statements	Data not available	
Acute Toxicity (Oral, Dermal, Inhalation)	No data available	[1]
Permissible Exposure Limits (PEL)	No data available	
Short-Term Exposure Limit (STEL)	No data available	[1]

Operational Plan: Handling and Storage

Strict adherence to the following procedures is mandatory when working with **1-(2-Bromoethyl)-2-nitrobenzene**.

Engineering Controls

- Work exclusively in a well-ventilated area, preferably within a certified chemical fume hood.
- Ensure that an eyewash station and safety shower are readily accessible and in good working order.

Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.

- Skin Protection:
 - Wear impervious, flame-retardant clothing.
 - Handle the chemical with gloves that have been inspected for integrity prior to use. While specific glove material recommendations are not available, nitrile gloves are generally recommended for incidental splash protection against a variety of chemicals. For prolonged or direct contact, consult a glove selection chart or the manufacturer's resistance data.
 - Dispose of contaminated gloves in accordance with applicable laws and good laboratory practices.
- Respiratory Protection: If a risk assessment indicates the potential for inhalation of dusts, mists, or vapors, use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges as a backup to engineering controls.

Handling Procedures

- Avoid the formation of dust and aerosols.[\[2\]](#)
- Do not breathe mist, gas, or vapors.
- Avoid contact with skin and eyes.[\[2\]](#)
- Wash hands thoroughly after handling and before eating, drinking, or smoking.
- Keep the container tightly closed when not in use.

Storage

- Store in a cool, dry, and well-ventilated area.
- Keep the container tightly closed.
- Store locked up.[\[1\]](#)
- Incompatible materials include strong oxidizing agents and strong bases.[\[2\]](#)[\[3\]](#)

Emergency Procedures

- In case of skin contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing and seek medical attention if irritation persists.
- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical advice.
- If inhaled: Move the person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- If swallowed: Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.

Disposal Plan

All waste materials containing **1-(2-Bromoethyl)-2-nitrobenzene** must be treated as hazardous waste.

Waste Collection

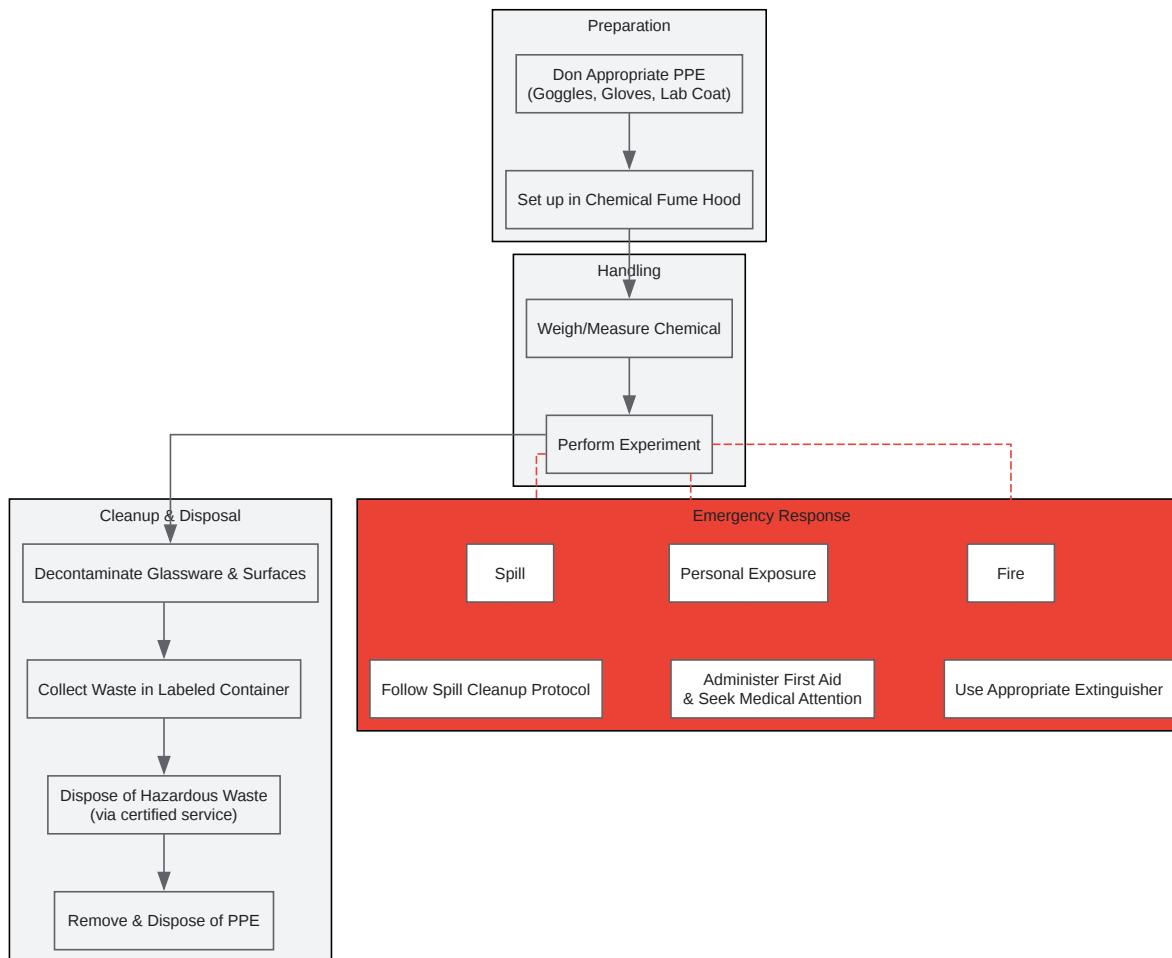
- Collect waste in suitable, closed, and clearly labeled containers.
- Do not mix with other waste streams unless compatibility is confirmed.

Disposal Method

- Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[\[3\]](#)[\[4\]](#)
- Do not allow the chemical to enter drains or the environment.

Experimental Workflow Visualization

The following diagram illustrates the logical workflow for the safe handling and disposal of **1-(2-Bromoethyl)-2-nitrobenzene**.

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Caption: Safe handling workflow for **1-(2-Bromoethyl)-2-nitrobenzene**.

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